

Spectral Analysis of Caryophyllene Epoxide: A Technical Guide

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Compound of Interest

Compound Name: Caryophyllene epoxide

Cat. No.: B084433

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An In-depth Examination of the NMR, IR, and MS Spectral Data of a Prominent Sesquiterpenoid

Caryophyllene epoxide, a sesquiterpenoid found in the essential oils of numerous plants, is a compound of significant interest to researchers in the fields of natural product chemistry, pharmacology, and drug development. Its unique tricyclic structure, featuring an epoxide ring, gives rise to characteristic spectral fingerprints that are crucial for its identification and characterization. This technical guide provides a comprehensive overview of the nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) analysis of **caryophyllene epoxide**, presenting key data in a structured format and outlining detailed experimental protocols.

Chemical Structure

Caryophyllene epoxide, with the molecular formula $C_{15}H_{24}O$, possesses a complex bicyclo[7.2.0]undecane skeleton. The structure, including the atom numbering scheme, is presented below.

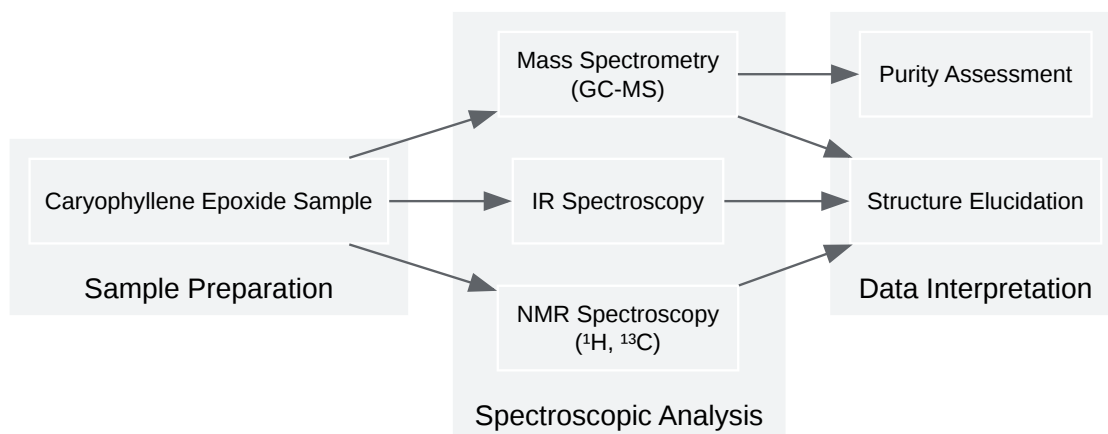


Figure 2: General Workflow for Spectral Analysis

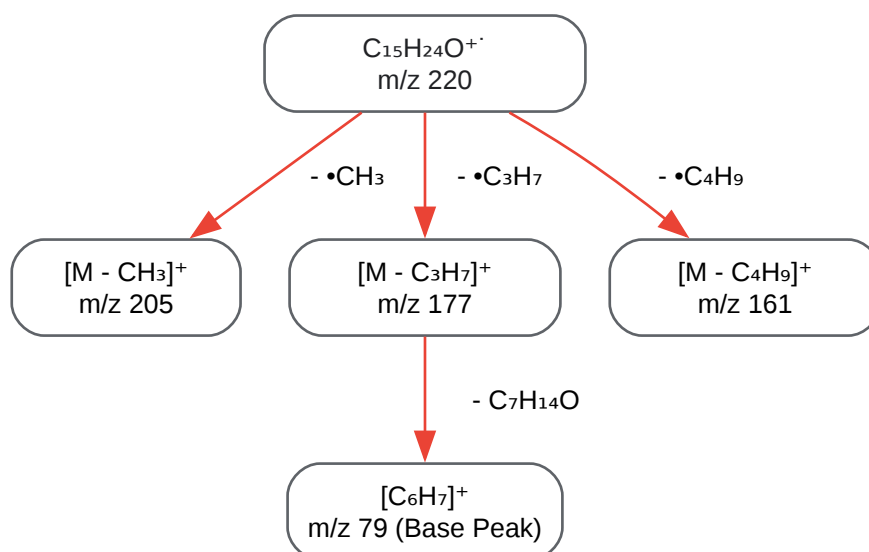


Figure 3: Proposed MS Fragmentation of Caryophyllene Epoxide

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